Spectroscopic Data of Abiraterone Impurity 40: A Technical Guide

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Compound of Interest

Compound Name:	*Abiraterone Impurity 40*
CAS No.:	*491873-45-1*
Cat. No.:	*B1142167*

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Introduction & Chemical Identification

In the high-performance liquid chromatography (HPLC) profiling of Abiraterone Acetate, Impurity 40 is the designation frequently assigned by analytical reference standard manufacturers (e.g., QCC, LGC) to the unreacted starting material, Prasterone Acetate (DHEA Acetate).

Monitoring this impurity is a critical Critical Quality Attribute (CQA) requirement under ICH Q3A(R2) guidelines, as it represents the foundational steroidal scaffold from which Abiraterone is synthesized. Its presence indicates incomplete conversion during the initial triflation or hydrazone formation steps.

Chemical Identity

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Attribute	Detail
Common Name	Prasterone Acetate (DHEA Acetate)
Systematic Name	(3β)-3-Acetoxyandrost-5-en-17-one
Impurity Type	Process-Related (Starting Material)
CAS Number	853-23-6
Molecular Formula	
Molecular Weight	330.46 g/mol
Appearance	White to off-white crystalline powder

Spectroscopic Characterization

The following data provides a self-validating structural confirmation system. When analyzing "Impurity 40," the convergence of these three spectral domains (MS, NMR, IR) confirms identity.

A. Mass Spectrometry (ESI-MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode.

- Parent Ion: The compound typically does not ionize strongly as

  due to the lack of basic nitrogen (unlike Abiraterone). It often forms adducts or loses the acetate group.

- Key Diagnostic Ions:
  - 331.5:

    (Low intensity).
  - 353.5:

    (Sodium adduct, often dominant).

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- 271.4:

  (Loss of acetic acid, characteristic of steroid acetates).

B. Nuclear Magnetic Resonance (NMR)

Solvent: Deuterated Chloroform (

) Instrument: 400 MHz or higher.

1.

H NMR (Proton)

The proton spectrum is defined by the specific resonances of the angular methyl groups and the olefinic proton at C6.

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
H-6	5.39	Doublet (d)	1H	Olefinic proton characteristic of -steroids.
H-3	4.61	Multiplet (m)	1H	Methine proton geminal to the acetate. Downfield shift due to ester.
Acetate	2.05	Singlet (s)	3H	Acetyl methyl group ( ).
H-19	1.05	Singlet (s)	3H	Angular methyl at C10.
H-18	0.90	Singlet (s)	3H	Angular methyl at C13 (distinctive for 17-keto steroids).

2.

C NMR (Carbon)

The carbon spectrum must show two carbonyl signals (ketone and ester) and two olefinic carbons.

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Carbon Type	Shift (ppm)	Assignment
Ketone C=O	220.8	C-17 Carbonyl (Cyclopentanone ring).
Ester C=O	170.6	Acetate Carbonyl.
Olefin-Q	139.7	C-5 (Quaternary alkene carbon).
Olefin-CH	121.9	C-6 (Methine alkene carbon).
C-O	73.9	C-3 (Carbon attached to acetate).
Methyls	21.4, 19.3, 13.5	Acetate-Me, C-19, C-18.

C. Infrared Spectroscopy (FT-IR)

Methodology: KBr Pellet or ATR. The spectrum is dominated by two distinct carbonyl stretches.

- 1735 cm
  : Ester Carbonyl stretch (Acetate).
- 1720-1725 cm
  : Ketone Carbonyl stretch (C17-one).
- 1240 cm
  : C-O-C asymmetric stretch (Acetate).

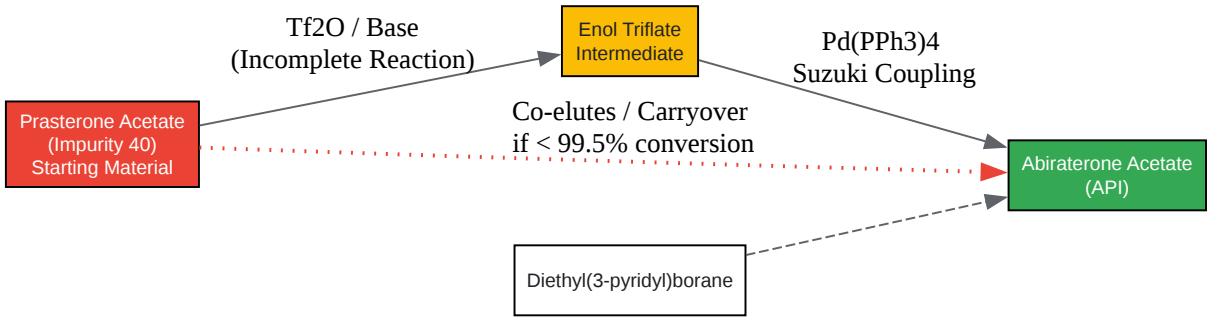
Origin & Formation Pathway

Impurity 40 is not a degradation product but a carryover impurity. It originates from the incomplete conversion of the starting material (DHEA Acetate) in the first step of the Abiraterone synthesis (typically the formation of the enol triflate or hydrazone).

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Pathway Visualization

The following diagram illustrates the entry point of Impurity 40 and its persistence if not purged during crystallization.



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Caption: Synthesis flow showing Prasterone Acetate (Impurity 40) as an unreacted carryover species.

Analytical Protocol for Detection

To distinguish Impurity 40 from the API (Abiraterone Acetate) and other impurities (like the Dimer or N-Oxide), use the following HPLC conditions.

HPLC Method Parameters

- Column: C18 Stationary Phase (e.g., Agilent Zorbax SB-C18, 250 x 4.6 mm, 5 µm).
- Mobile Phase A: 10 mM Ammonium Acetate in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0 min: 30% B

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- 20 min: 95% B (Impurity 40 elutes early relative to API due to lack of pyridine ring lipophilicity).

- Detection: UV at 210 nm (Note: Impurity 40 lacks the pyridine chromophore, so 254 nm sensitivity is low. 210 nm or RI/ELSD is required for high sensitivity).

- Relative Retention Time (RRT): Typically ~0.6 - 0.7 relative to Abiraterone Acetate.

References

- European Pharmacopoeia (Ph. Eur.) 10.0. Abiraterone Acetate Monograph. Strasbourg: Council of Europe.

- LGC Standards. Abiraterone Acetate Impurity Profiling.

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 13342, Prasterone Acetate.

- QCC Standards. **Abiraterone Impurity 40** Reference Standard Data.

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